

# Physical properties of Guanidine, monobenzoate (solubility, melting point)

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## Compound of Interest

Compound Name: Guanidine, monobenzoate

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## Guanidine Monobenzoate: A Technical Overview of its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

Guanidine monobenzoate, a salt formed from the strong organic base guanidine and the aromatic carboxylic acid benzoic acid, presents unique physicochemical characteristics relevant to various fields, including pharmaceutical development and materials science. This technical guide provides an in-depth analysis of its key physical properties, namely its melting point and solubility, supported by detailed experimental methodologies.

### Core Physical Properties

A comprehensive literature review and analysis of available data have been conducted to ascertain the physical properties of guanidine monobenzoate. While specific quantitative data for the solubility of guanidine monobenzoate is not readily available in the reviewed literature, its general solubility characteristics can be inferred from the properties of its constituent ions. Guanidinium salts are typically highly soluble in water and polar organic solvents. Conversely, information regarding a precise melting point remains elusive in publicly accessible databases and scientific publications. A related compound, 4-guanidine benzoate hydrochloride, is reported to have a melting point of 285 °C and is soluble in water.<sup>[1]</sup> This suggests that guanidine monobenzoate is likely a crystalline solid with a relatively high melting point and good aqueous solubility.

Physical Property	Value	Source
Melting Point	Data not available	
Solubility in Water	Data not available (Expected to be soluble)	
Solubility in Ethanol	Data not available	
Solubility in DMSO	Data not available	
Molecular Formula	C <sub>8</sub> H <sub>11</sub> N <sub>3</sub> O <sub>2</sub>	
Molecular Weight	181.19 g/mol	
Boiling Point	249.3 °C at 760 mmHg	

## Experimental Protocols

To address the gap in available data, the following established experimental protocols are recommended for the precise determination of the melting point and solubility of guanidine monobenzoate.

### Melting Point Determination: Capillary Method

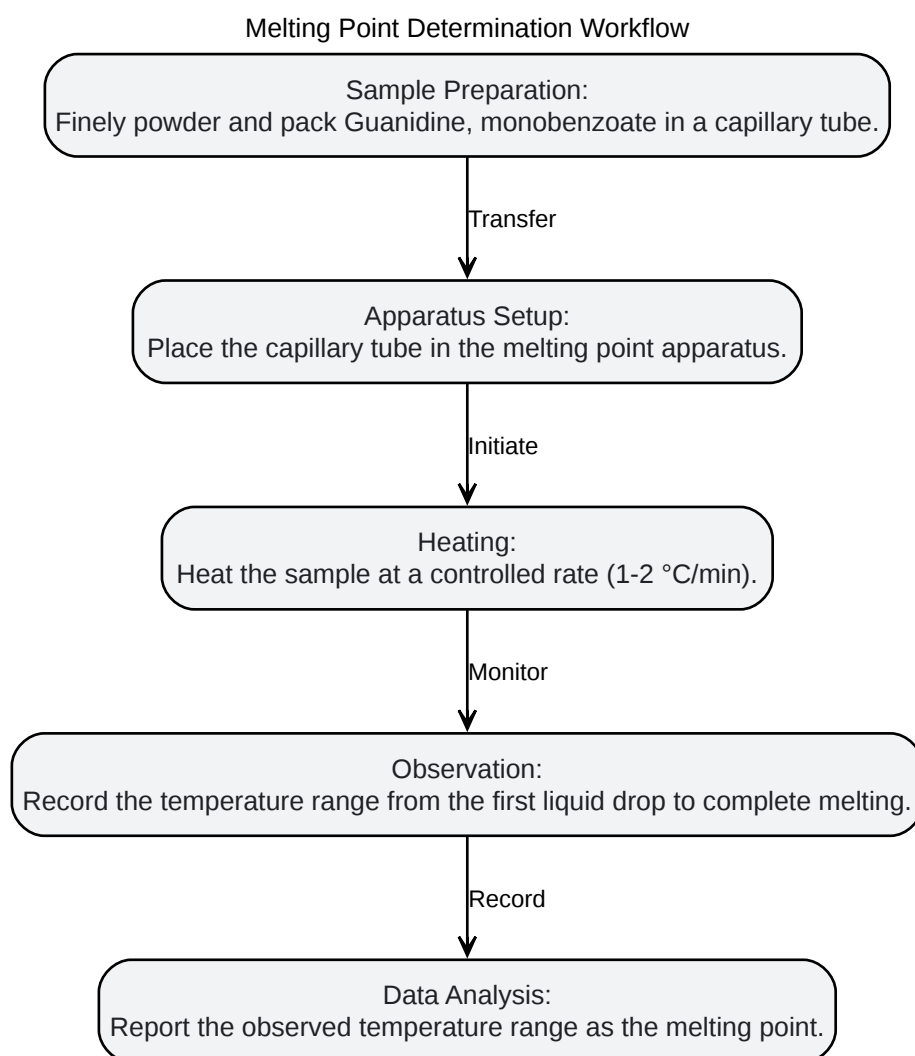
The melting point of a crystalline solid can be accurately determined using the capillary melting point method. This technique involves observing the temperature at which the substance transitions from a solid to a liquid phase.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry guanidine monobenzoate is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer or an electronic temperature sensor.
- **Heating:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.

- Observation: The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last solid crystal disappears (the completion of melting) are recorded. The melting point is reported as this temperature range.

#### Logical Workflow for Melting Point Determination



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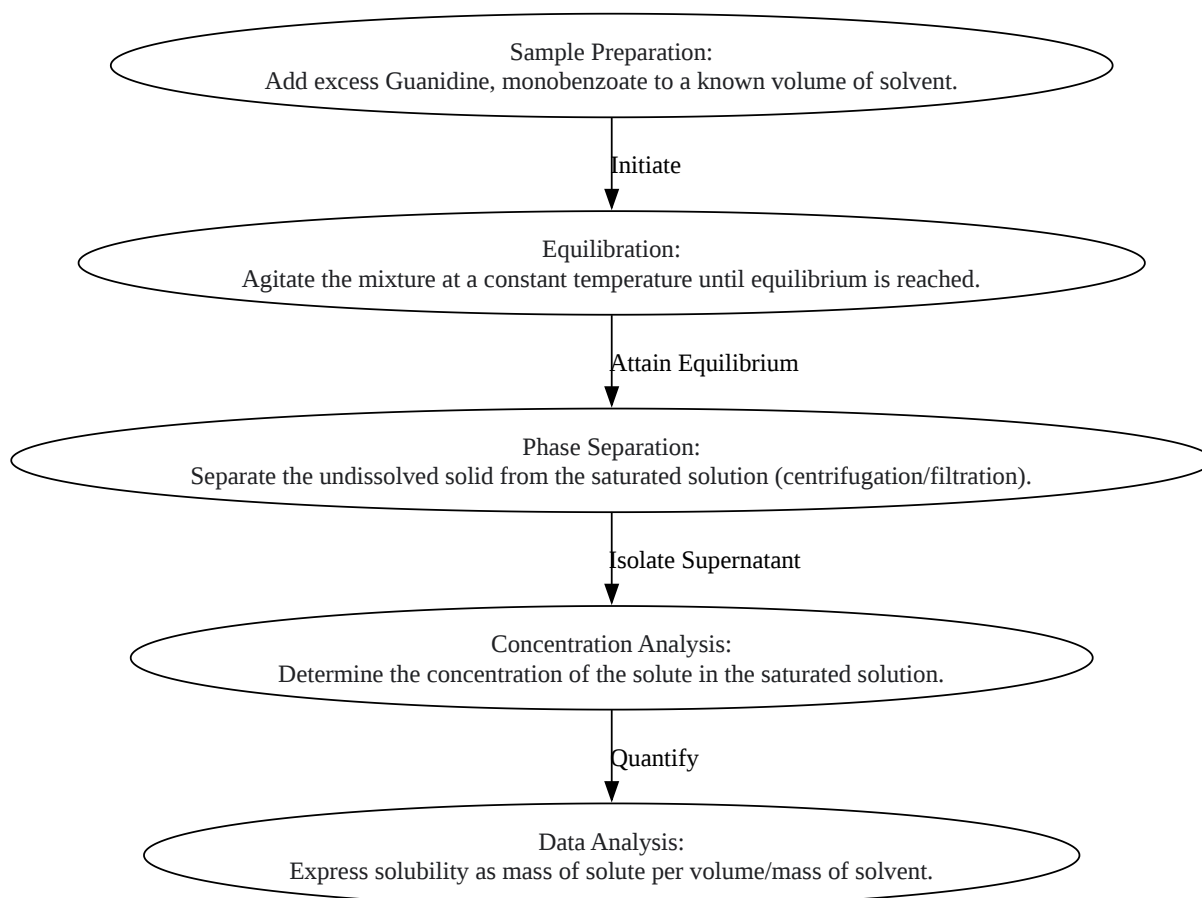
Caption: Workflow for determining the melting point of **Guanidine, monobenzoate**.

## Solubility Determination: Shake-Flask Method

The equilibrium solubility of a compound in a specific solvent is a fundamental parameter. The shake-flask method is a reliable and widely used technique for this purpose.

#### Methodology:

- **Sample Preparation:** An excess amount of guanidine monobenzoate is added to a known volume of the solvent (e.g., water, ethanol, DMSO) in a sealed flask.
- **Equilibration:** The flask is agitated (e.g., using a shaker bath) at a constant temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** The undissolved solid is separated from the saturated solution by centrifugation and/or filtration.
- **Concentration Analysis:** The concentration of guanidine monobenzoate in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectrophotometry, high-performance liquid chromatography (HPLC), or gravimetric analysis after solvent evaporation.
- **Calculation:** The solubility is expressed as the mass of solute per volume or mass of solvent (e.g., g/100 mL or g/100 g).



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Caption: Acid-base neutralization reaction for the synthesis of **Guanidine, monobenzoate**.

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## References

- 1. wisdomdrugs.com [wisdomdrugs.com]
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